

6-Amino-2-naphthoic acid molecular weight and formula

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Compound of Interest

Compound Name: 6-Amino-2-naphthoic acid

Cat. No.: B053717

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An In-depth Technical Guide on **6-Amino-2-naphthoic acid**: Molecular Properties

This guide provides essential physicochemical data for **6-Amino-2-naphthoic acid**, a molecule of interest for researchers, scientists, and professionals in drug development.

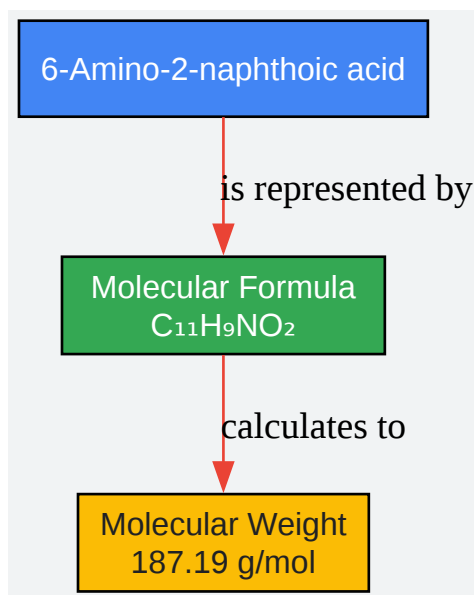
Core Molecular Data

6-Amino-2-naphthoic acid is a derivative of naphthalene. The key quantitative molecular identifiers for this compound are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ NO ₂	[1] [2] [3]
Molecular Weight	187.19 g/mol	[1] [3]
Linear Formula	H ₂ NC ₁₀ H ₆ CO ₂ H	[4]
CAS Number	116668-47-4	[1] [2] [3]

Logical Relationship of Molecular Properties

The chemical identity of a compound is fundamentally linked to its name, formula, and molecular weight. The following diagram illustrates this relationship for **6-Amino-2-naphthoic acid**.



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Caption: Relationship between chemical name, formula, and molecular weight.

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